

WAY-100635 maleate solubility and solution stability

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B8082345

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Technical Support Center: WAY-100635 Maleate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and solution stability of **WAY-100635 maleate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **WAY-100635 maleate**?

A1: The choice of solvent depends on the intended application. For in vitro studies, Dimethyl Sulfoxide (DMSO) and ethanol are commonly used. For in vivo experiments, a co-solvent system is often necessary to achieve the desired concentration and ensure biocompatibility. Water can also be used, but solubility may be limited and require sonication or warming.

Q2: How soluble is **WAY-100635 maleate** in common solvents?

A2: The solubility of **WAY-100635 maleate** can vary slightly between batches and suppliers. However, typical maximum concentrations are provided in the table below. It is always recommended to start with a small amount to test solubility with your specific batch.

Q3: My **WAY-100635 maleate** is not dissolving completely. What should I do?

A3: If you encounter solubility issues, you can try the following troubleshooting steps:

- Sonication: Use an ultrasonic bath to aid dissolution.
- Warming: Gently warm the solution. For aqueous solutions, temperatures up to 60°C can be applied.^[1]
- Vortexing: Vigorously mix the solution.
- Solvent Choice: If using an aqueous solvent, consider switching to DMSO or ethanol to prepare a concentrated stock solution, which can then be diluted into your aqueous experimental medium.

Q4: How should I store stock solutions of **WAY-100635 maleate**?

A4: There are varying recommendations for the storage of **WAY-100635 maleate** solutions. To ensure the integrity of your experiments, it is best to prepare fresh solutions for each use. If storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. Please refer to the solution stability table for more detailed storage guidelines from different suppliers.

Q5: Is **WAY-100635 maleate** light sensitive?

A5: While some suppliers ship the compound in amber vials, specific information on light sensitivity is not consistently provided. As a general precaution for chemical compounds, it is advisable to protect solutions from light, especially during long-term storage.

Data Presentation

Table 1: Solubility of WAY-100635 Maleate in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Source(s)
Water	13.47 - 25	25 - 46.41	May require sonication and warming. [1]	[1] [2] [3]
DMSO	53.9 - 85	~100 - 157.8	Sonication is recommended.	
Ethanol	79 - 85	~146.7 - 157.8	Sonication is recommended.	
PBS	25	46.41	Requires sonication and warming to 60°C.	

Molecular Weight of **WAY-100635 maleate** used for conversion: 538.64 g/mol

Table 2: Solution Stability and Storage Recommendations

Storage Temperature	Duration	Recommendations	Source(s)
Room Temperature	Not Recommended	Solutions are generally considered unstable for long-term storage. Prepare fresh.	
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	
-20°C	Up to 3 months	Following reconstitution, aliquot and freeze.	
-80°C	Up to 6 months	Store in sealed containers, away from moisture.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **WAY-100635 maleate** powder. For 1 mL of a 10 mM solution, you will need 5.39 mg (using a molecular weight of 538.64 g/mol).
- Dissolution: Add the appropriate volume of high-purity DMSO to the powder.
- Mixing: Vortex the solution thoroughly. If dissolution is slow, sonicate the vial in an ultrasonic bath for 5-10 minutes.
- Storage: If not for immediate use, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C, protected from light.

Protocol 2: Preparation of an Aqueous Solution for in vitro Assays

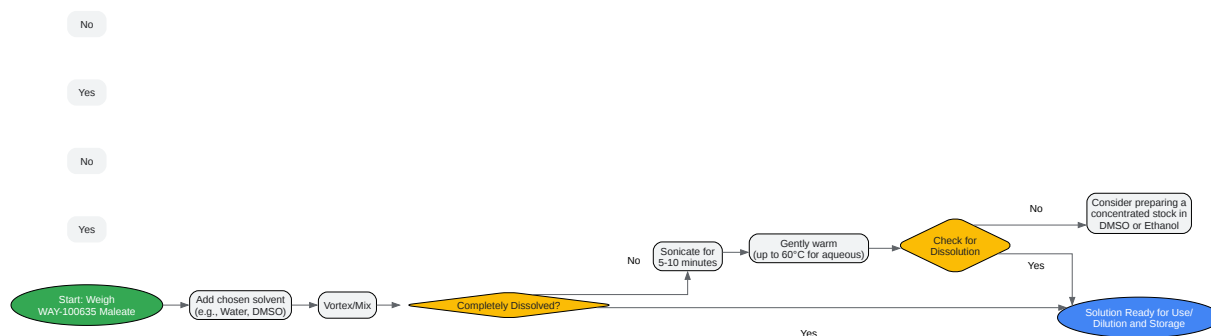
- **Stock Solution:** Prepare a concentrated stock solution in DMSO (e.g., 10 mM) as described in Protocol 1.
- **Dilution:** Serially dilute the DMSO stock solution with your aqueous experimental buffer (e.g., cell culture medium, PBS) to the final desired concentration.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your assay is low (typically <0.1%) to avoid solvent-induced artifacts.
- **Usage:** Use the freshly prepared diluted solution for your experiments.

Protocol 3: Formulation for in vivo Administration

This protocol is an example, and the final formulation may need to be optimized for your specific animal model and route of administration.

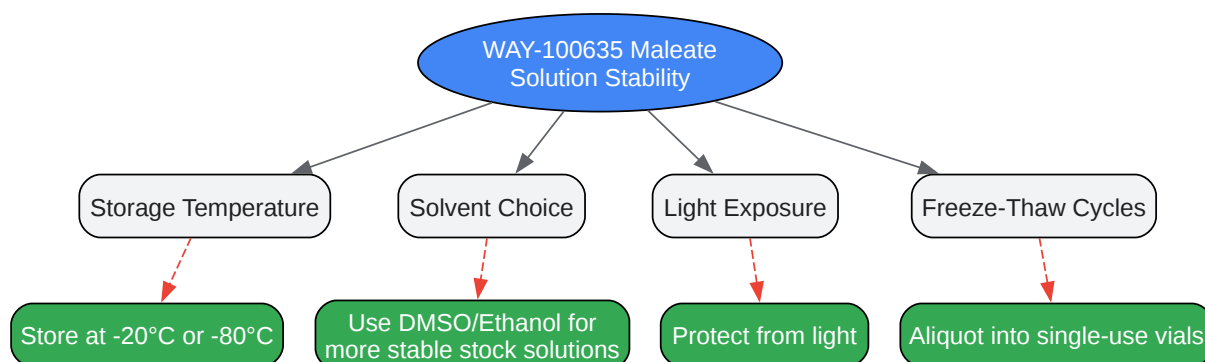
- **Initial Dissolution:** Dissolve **WAY-100635 maleate** in a small amount of DMSO.
- **Co-solvent Addition:** Add co-solvents such as PEG300 and Tween 80 to the DMSO solution and mix well. A common formulation is 5% DMSO, 30% PEG300, and 5% Tween 80.
- **Aqueous Phase:** Add saline or PBS to reach the final desired volume and concentration.
- **Clarity Check:** Ensure the final solution is clear and free of precipitation. If necessary, gentle warming and sonication can be used to aid dissolution.
- **Administration:** The solution should be prepared fresh before administration to the animals.

Mandatory Visualizations



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Caption: Troubleshooting workflow for dissolving **WAY-100635 maleate**.



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Caption: Factors influencing the stability of **WAY-100635 maleate** solutions.

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